

Proper Disposal Procedures for the Investigational Compound AZD3514

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Compound of Interest

Compound Name: AZD3514

Cat. No.: B612185

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AZD3514 is an investigational, orally active, and selective androgen receptor (AR) downregulator intended for research purposes.[1][2][3][4] As a potent, biologically active compound, it must be handled and disposed of with care to ensure the safety of laboratory personnel and prevent environmental contamination. Since a specific Safety Data Sheet (SDS) for **AZD3514** is not publicly available, the following procedures are based on general best practices for the disposal of hazardous chemical and investigational drug waste.[5]

It is mandatory to consult with your institution's Environmental Health and Safety (EHS) department before handling or disposing of this compound, as they will provide guidance based on local, state, and federal regulations.

Immediate Safety and Handling for Disposal

Before beginning any disposal procedures, a thorough risk assessment must be conducted. All handling of **AZD3514** and its associated waste should occur within a certified chemical fume hood to minimize exposure.

Required Personal Protective Equipment (PPE):

- **Gloves:** Wear double, chemically resistant nitrile gloves.
- **Eye Protection:** Use safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A dedicated, fully-fastened lab coat is required.

- Respiratory Protection: If there is a risk of aerosolization or if handling the solid compound outside of a fume hood, a fit-tested N95 respirator or higher level of protection may be necessary.

Waste Segregation and Collection

Proper segregation of waste is critical. All waste streams contaminated with **AZD3514** must be kept separate from general laboratory trash and other chemical waste unless otherwise directed by your EHS department.

Waste Type	Description	Recommended Container	Key Disposal Actions
Solid Waste	Contaminated consumables such as gloves, absorbent paper, pipette tips, and empty vials.	Lined, puncture-resistant container with a secure lid. The container should be clearly labeled as "Hazardous Waste."	Double-bag waste in clear plastic bags before placing it in the final container to allow for visual inspection by EHS. Do not dispose of in regular or biohazard trash.
Liquid Waste	Unused or expired solutions containing AZD3514, as well as solvent rinsates from contaminated glassware.	Leak-proof, screw-cap container compatible with the solvents used (e.g., glass or polyethylene). Label as "Hazardous Waste."	Do not dispose of liquid waste down the drain. The container must remain closed except when adding waste. Segregate from incompatible wastes like strong acids or bases.
Sharps Waste	Needles, syringes, or broken glass contaminated with AZD3514.	Puncture-resistant, dedicated sharps container labeled as "Hazardous Waste - Sharps."	Do not recap needles. If a syringe contains residual liquid AZD3514, it may need to be disposed of as bulk hazardous chemical waste, not in a standard sharps container. Consult EHS for guidance.
Empty Containers	The original manufacturer's container for solid AZD3514 or any other container that held the pure compound.	The original container can be used for disposal.	To be considered "empty," a container must be triple-rinsed with a suitable solvent. The rinsate must be collected and

disposed of as
hazardous liquid
waste.

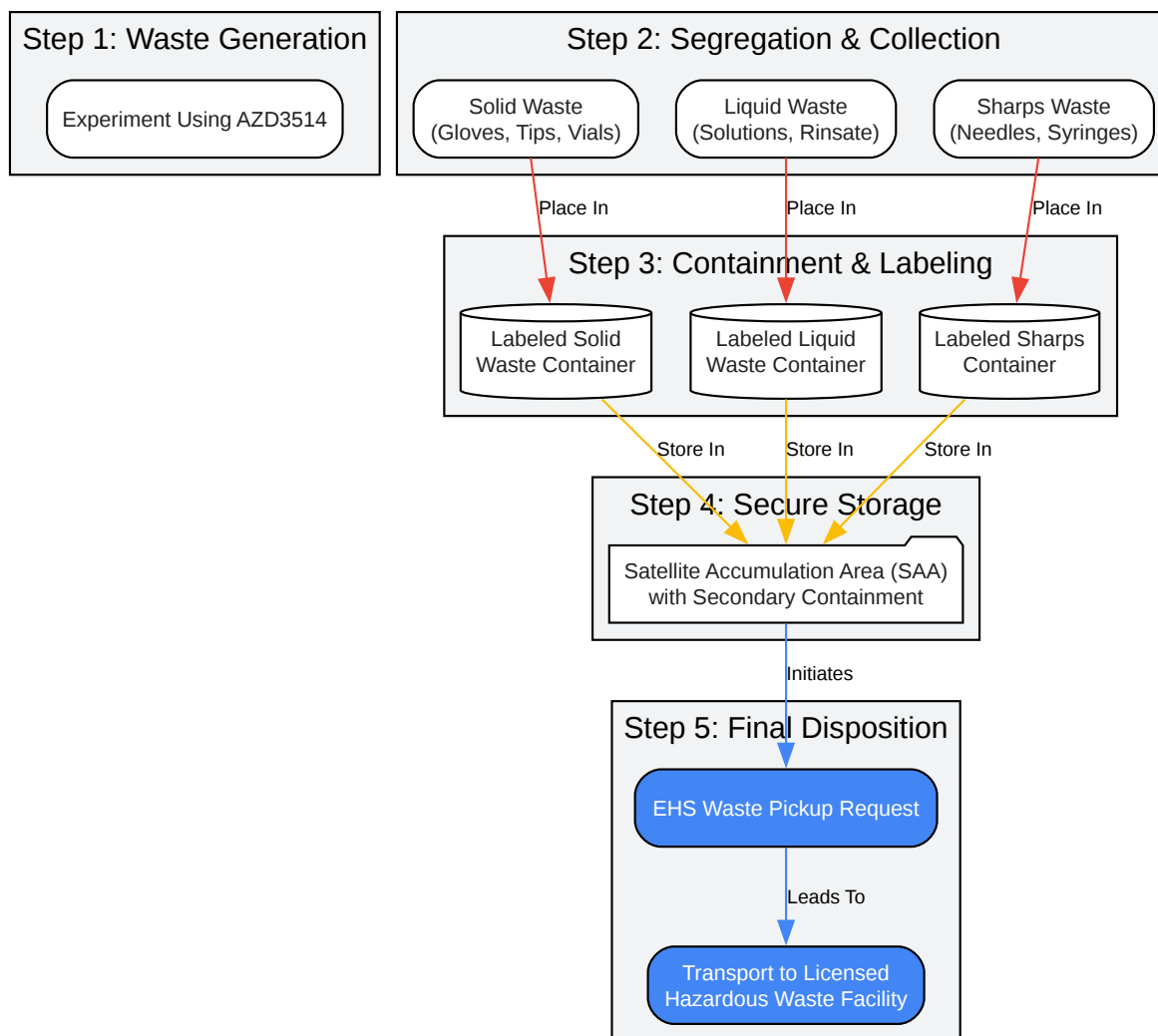
Disposal Workflow and Experimental Protocol

The following protocol outlines the step-by-step process for the compliant disposal of **AZD3514**.

Methodology for Disposal:

- Preparation: Don all required PPE and perform all waste handling activities within a chemical fume hood. Prepare labeled hazardous waste containers for each waste stream (solid, liquid, sharps).
- Waste Collection: As waste is generated during an experiment, immediately place it into the appropriate, segregated waste container.
- Labeling: Ensure every waste container is properly labeled with a "Hazardous Waste" tag provided by your EHS department. The label must include the full chemical name ("**AZD3514**"), the names of any solvents, and the associated hazards.
- Storage: Store sealed waste containers in a designated, secondary containment area within the lab, known as a Satellite Accumulation Area (SAA). This area must be secure and away from incompatible materials.
- Decontamination:
 - Work Surfaces: At the end of the procedure, wipe down the work area with a solvent capable of dissolving **AZD3514**. Dispose of the wipe as solid hazardous waste.
 - Glassware: Triple-rinse reusable glassware with a suitable solvent. Collect the first two rinses as hazardous liquid waste. The glassware can then be washed normally.
- Waste Pickup: When a waste container is full or has been in storage for the maximum allowable time (e.g., 90 days), request a pickup from your institution's EHS department. EHS will then transport the waste to a licensed hazardous waste incineration facility.

AZD3514 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **AZD3514** waste.

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